

Overcoming Anagrelide solubility issues in experimental setups

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Compound of Interest

Compound Name: Anagrelide

Cat. No.: B1667380

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Technical Support Center: Anagrelide

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Anagrelide**, with a focus on overcoming its challenging solubility characteristics in experimental setups.

Frequently Asked Questions (FAQs)

Q1: What are the basic solubility properties of **Anagrelide**?

A1: **Anagrelide**, and its commonly used salt form **Anagrelide** hydrochloride, is an off-white powder that is characterized as being very slightly soluble in water and sparingly soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF)[1][2]. Its solubility in aqueous solutions is highly pH-dependent[3][4].

Q2: How does pH affect the aqueous solubility of **Anagrelide**?

A2: **Anagrelide**'s solubility in aqueous solutions is significantly influenced by pH. Below pH 3, its solubility increases as the pH decreases.[3] Between pH 4 and pH 8, the solubility remains consistently low. Above pH 8, the solubility increases again with rising pH.[3]

Q3: What is the primary mechanism of action for **Anagrelide**?

A3: **Anagrelide**'s primary mechanism of action is the inhibition of phosphodiesterase 3 (PDE3), with an IC50 of 36 nM[5][6][7]. This inhibition leads to an increase in intracellular cyclic AMP (cAMP) levels. In megakaryocytes, the precursor cells to platelets, this increase in cAMP is believed to inhibit their maturation, leading to a reduction in platelet production[8][9]. While it can also inhibit platelet aggregation, this effect is typically observed at concentrations higher than those required to reduce platelet count[1][10].

Anagrelide Solubility Data

The following table summarizes the known solubility of **Anagrelide** and its hydrochloride salt in various solvents.

Solvent/Condition	Form	Solubility	Source
Water	Anagrelide Base (Estimated)	1,300 mg/L (at 25 °C)	[11]
Water	Anagrelide Hydrochloride	Very slightly soluble	[1][2]
Aqueous Solution (pH 0.96)	Anagrelide	236 mcg/mL	[3]
Aqueous Solution (pH 4-8)	Anagrelide	1.2 mcg/mL	[3]
Aqueous Solution (pH 11.4)	Anagrelide	992 mcg/mL	[3]
DMSO	Anagrelide Hydrochloride	Approx. 2 mg/mL to 14 mg/mL	[5][12]
Dimethylformamide (DMF)	Anagrelide Hydrochloride	Approx. 0.25 mg/mL	[5]
1:1 DMSO:PBS (pH 7.2)	Anagrelide Hydrochloride	Approx. 0.5 mg/mL	[5]
Ethanol	Anagrelide Hydrochloride	Insoluble	[13]

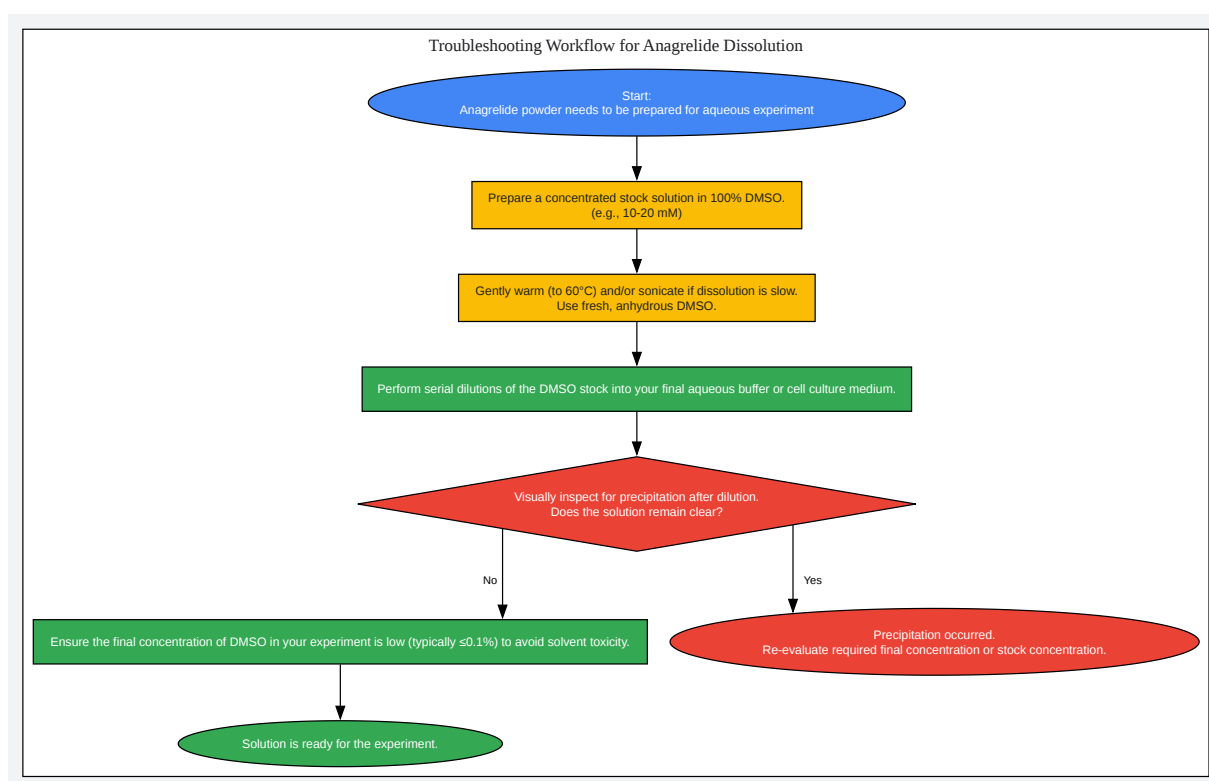
Note: Solubility values, especially in organic solvents, can show batch-to-batch variation. It is recommended to use fresh, high-quality solvents.[12]

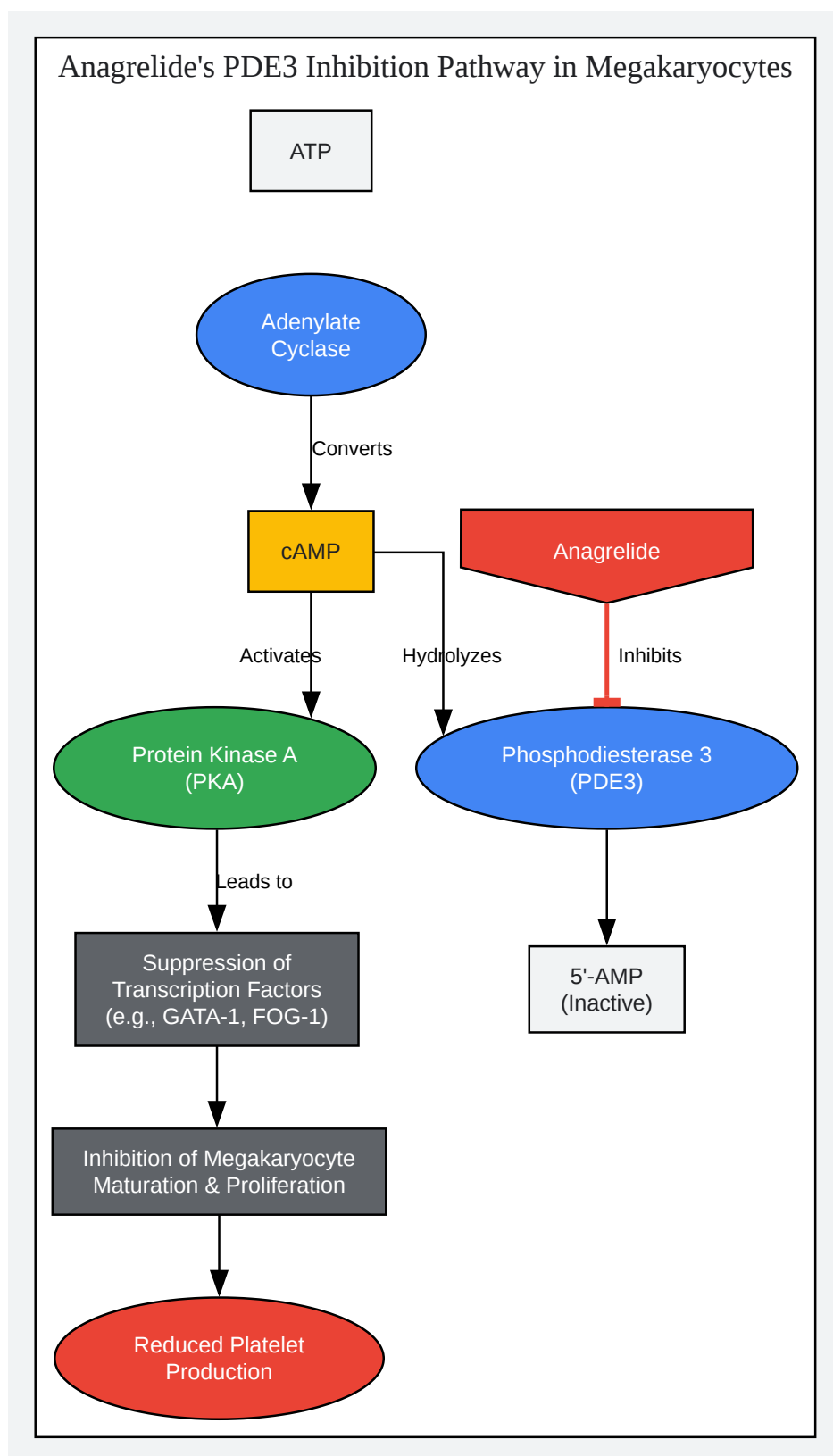
Troubleshooting Guide

Issue: My **Anagrelide** hydrochloride is not dissolving in my aqueous buffer for a cell culture experiment.

Root Cause: **Anagrelide** hydrochloride has very low solubility in aqueous solutions at physiological pH (around 7.2-7.4)[3]. Direct dissolution in buffers like PBS or cell culture media will likely be unsuccessful.

Solution Workflow:





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